

An In-depth Technical Guide on Neopentyl Glycol Dimethylsulfate

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Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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CAS Number: 53555-41-2 Synonyms: 2,2-Dimethyl-1,3-propanediol dimethylsulfate

This technical guide provides a comprehensive overview of **Neopentyl glycol dimethylsulfate**, consolidating available data on its chemical properties, synthesis, potential applications, and safety information. The content is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Neopentyl glycol dimethylsulfate is a solid organic compound. A summary of its key physical and chemical properties is presented in the table below.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₇ H ₁₆ O ₆ S ₂ | |
| Molecular Weight | 260.33 g/mol | |
| Appearance | Solid | |
| Melting Point | 69-74 °C | |
| Assay | 97% | |
| InChI Key | MBBDNGMNEVIICT- UHFFFAOYSA-N | |
| SMILES String | CC(C)(COS(C) (=O)=O)COS(C)(=O)=O | |

Synthesis and Reactions

Detailed experimental protocols for the synthesis of **Neopentyl glycol dimethylsulfate** are not extensively reported in publicly available literature. However, its structure suggests it is synthesized from neopentyl glycol and a methylating agent containing a sulfate group, likely dimethyl sulfate. Neopentyl glycol itself is synthesized industrially via the aldol reaction of formaldehyde and isobutyraldehyde.[1] This reaction forms an intermediate, hydroxypivaldehyde, which is then converted to neopentyl glycol.[1]

The reactivity of **Neopentyl glycol dimethylsulfate** is dictated by the dimethylsulfate groups. Dimethyl sulfate is a potent methylating agent and is also used in O-sulfation reactions.[2][3] The presence of two such groups in **Neopentyl glycol dimethylsulfate** suggests it could act as a bifunctional alkylating agent, capable of forming cross-links with nucleophiles. Alkylating agents are an important class of compounds in medicinal chemistry, particularly in the development of anticancer drugs, due to their ability to react with DNA.[4][5]

Potential Applications in Research and Drug Development

While specific applications of **Neopentyl glycol dimethylsulfate** are not well-documented, its chemical structure as a bifunctional alkylating agent suggests potential utility in several

research areas:

- **Cross-linking Agent:** It could be investigated as a cross-linking agent for polymers or biological macromolecules.
- **Prodrug Design:** The dimethylsulfate groups could be used as leaving groups in the design of targeted drug delivery systems.
- **Anticancer Research:** As a potential bifunctional alkylating agent, it could be explored for its cytotoxic effects on cancer cells. Such agents can induce DNA damage and apoptosis.^{[4][5]} The neopentyl glycol core may influence its solubility, stability, and pharmacokinetic properties.

It is important to note that these are theoretical applications based on the compound's structure, and specific experimental evidence for these uses is lacking in the available literature.

Safety and Handling

Neopentyl glycol dimethylsulfate is classified as a hazardous substance. The available safety data indicates the following:

- **Hazard Pictogram:** GHS05 (Corrosion)
- **Signal Word:** Danger
- **Hazard Statement:** H318 (Causes serious eye damage)
- **Precautionary Statements:** P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).^[6]

Due to its classification as a potential alkylating agent, it should be handled with extreme caution in a laboratory setting, using appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Experimental Protocols and Data

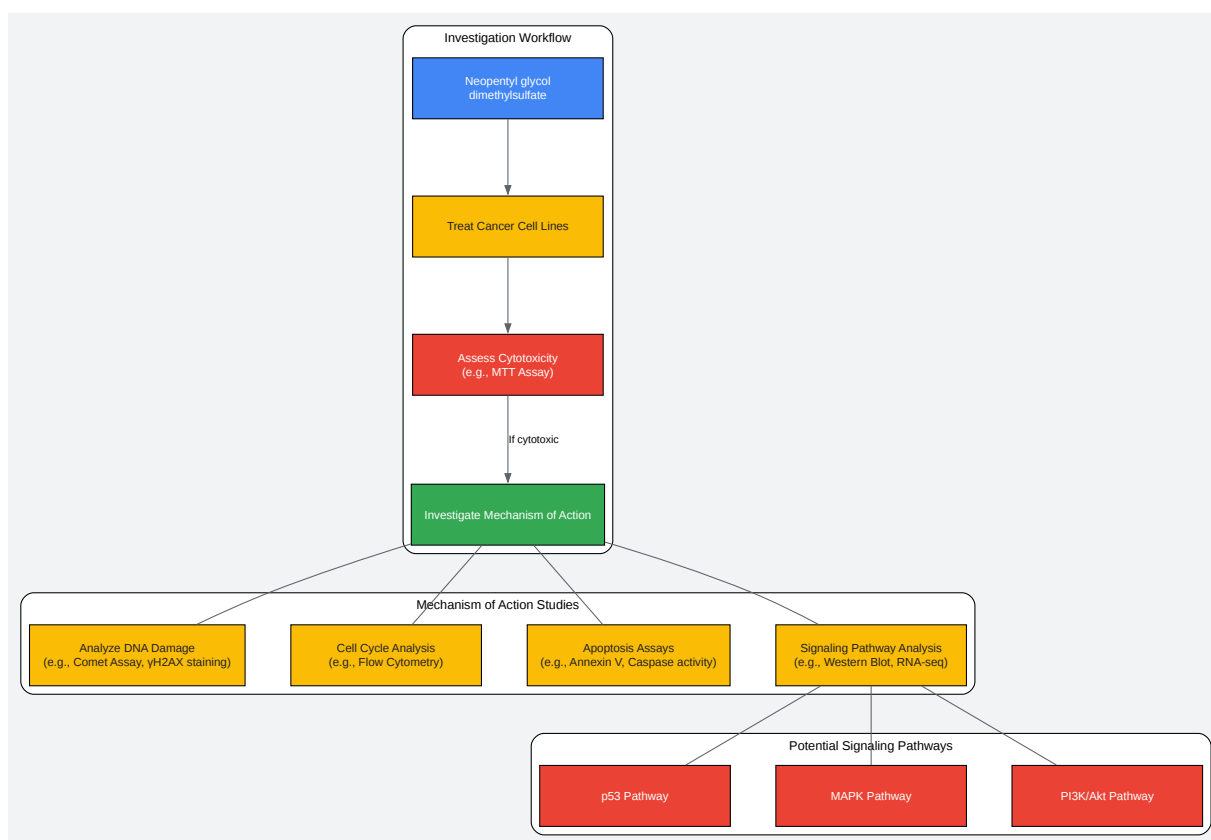
A thorough search of scientific literature did not yield specific, detailed experimental protocols for the use of **Neopentyl glycol dimethylsulfate** in biological or chemical assays.

Furthermore, no quantitative data from such experiments are available to be summarized.

Signaling Pathways

There is currently no published research that describes the interaction of **Neopentyl glycol dimethylsulfate** with any specific biological signaling pathways. As a potential alkylating agent, it could theoretically impact pathways involved in DNA damage response, cell cycle regulation, and apoptosis. However, without experimental data, any depiction of such interactions would be purely speculative.

The following diagram illustrates a generalized workflow for investigating the potential effects of a novel alkylating agent like **Neopentyl glycol dimethylsulfate** on cellular pathways.



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A potential workflow for studying a novel alkylating agent.

Conclusion

Neopentyl glycol dimethylsulfate is a chemical compound with limited available technical data. Its structure suggests potential as a bifunctional alkylating agent, which could be of interest in materials science and medicinal chemistry. However, a significant lack of published research on its synthesis, reactivity, and biological activity necessitates further investigation to validate any potential applications. Researchers interested in this compound should proceed with caution, adhering to strict safety protocols, and would likely need to undertake foundational research to characterize its properties and potential uses.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Neopentyl Glycol Dimethylsulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1616078#neopentyl-glycol-dimethylsulfate-cas-number-53555-41-2]

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